

The Biological Activity of (+-)-Dihydrodaidzein: A Technical Guide for Researchers

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Compound of Interest					
Compound Name:	(+-)-Dihydrodaidzein				
Cat. No.:	B191008	Get Quote			

(+-)-Dihydrodaidzein (DHD), a primary metabolite of the soy isoflavone daidzein, has garnered significant attention in the scientific community for its enhanced biological activities compared to its precursor. Produced by the gut microbiota, this molecule is at the forefront of research into the health benefits of soy, implicated in estrogenic, anti-inflammatory, antioxidant, and anticancer effects. This technical guide provides an in-depth overview of the biological activities of DHD, complete with quantitative data, detailed experimental protocols, and visual representations of its mechanisms of action to support researchers, scientists, and drug development professionals.

Quantitative Data on Biological Activities

The following tables summarize the quantitative data available for **(+-)-Dihydrodaidzein** and related isoflavones across various biological assays. Due to the limited direct quantitative data for DHD, values for its precursor daidzein and the related metabolite equal are included for comparative context.

Table 1: Estrogenic and Anti-proliferative Activity



Compound	Assay	Cell Line	Endpoint	Result
Daidzein	Estrogen Receptor Binding	Human ERα	RBA (%)	<0.1[1]
Daidzein	Estrogen Receptor Binding	Human ERβ	RBA (%)	0.8[1]
Daidzein	E-SCREEN	MCF-7	EC50	0.18 μM[2]
Daidzein	MTT Assay	LNCaP	% Inhibition (at 50 μM)	40%[3]
Daidzein	MTT Assay	A549	IC50	835 μM[4]
Daidzein	MTT Assay	MCF-7	IC50	50 μM[3]
Equol	Estrogen Receptor Binding	Human ERα	RBA (%)	0.4[1]
Equol	Estrogen Receptor Binding	Human ERβ	RBA (%)	4.8[1]

RBA: Relative Binding Affinity, with 17 β -estradiol as 100%. IC50: Half-maximal inhibitory concentration. EC50: Half-maximal effective concentration.

Table 2: Anti-inflammatory and Antioxidant Activity



Compound	Assay	System	Endpoint	Result
Dihydrodaidzein	5-Lipoxygenase Inhibition	Human Neutrophils	IC50	>1000 nM[5]
Daidzein	5-Lipoxygenase Inhibition	Human Neutrophils	IC50	>1000 nM[5]
Equol	5-Lipoxygenase Inhibition	Human Neutrophils	IC50	200 nM[5]
Dihydrodaidzein	Myeloperoxidase Inhibition	IC50	>1000 nM[5]	
Daidzein	Myeloperoxidase Inhibition	IC50	>1000 nM[5]	_
Equol	Myeloperoxidase Inhibition	IC50	450 nM[5]	_
Daidzein	DPPH Radical Scavenging	Cell-free	IC50	Weak activity
Daidzein	ABTS Radical Scavenging	Cell-free	IC50	Weak activity

IC50: Half-maximal inhibitory concentration.

Key Signaling Pathways Modulated by (+-)-Dihydrodaidzein

(+-)-Dihydrodaidzein exerts its biological effects through the modulation of several key signaling pathways. The following diagrams, generated using the DOT language, illustrate these complex interactions.

Estrogen Receptor (ER) Signaling Pathway

DHD, like other isoflavones, can bind to estrogen receptors (ER α and ER β), with a preference for ER β .[1] This interaction can trigger a cascade of events leading to changes in gene expression that influence cell proliferation, differentiation, and apoptosis.





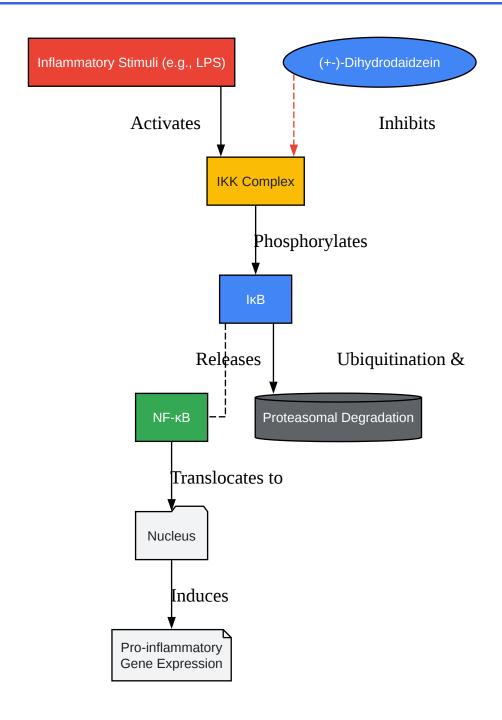
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Estrogen Receptor β signaling pathway activation by DHD.

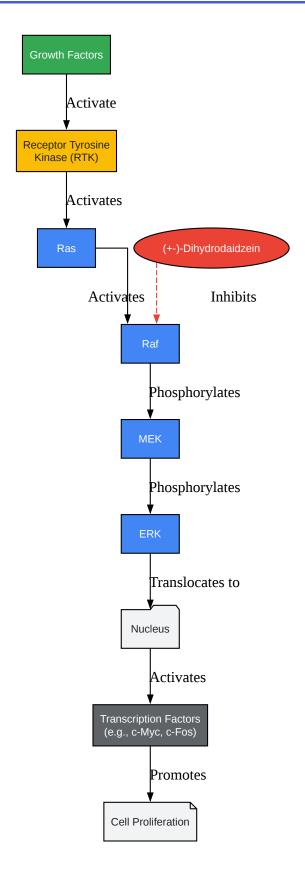
NF-kB Signaling Pathway

DHD has been shown to possess anti-inflammatory properties, which are partly attributed to its ability to inhibit the NF-kB signaling pathway. This pathway is a key regulator of inflammation, and its inhibition leads to a decrease in the production of pro-inflammatory mediators.









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